

Morpholinoethanol chemical structure and properties

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Compound of Interest

Compound Name: *Morpholinoethanol*

Cat. No.: *B8693651*

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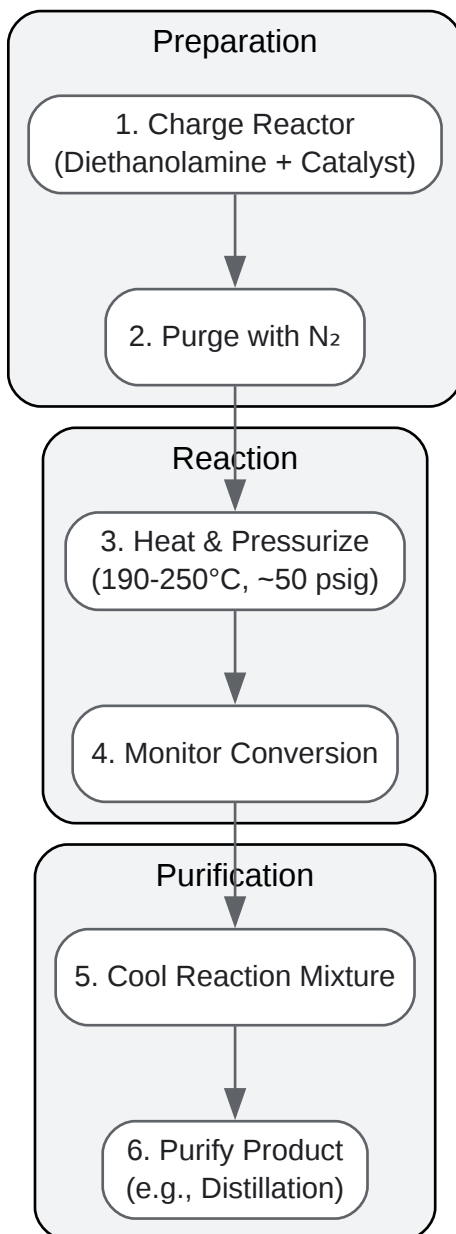
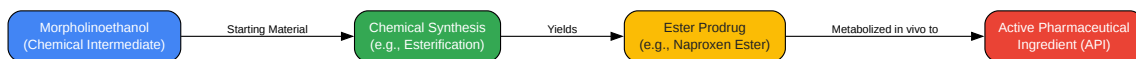
An In-depth Technical Guide to **Morpholinoethanol**

Introduction

Morpholinoethanol, also known as 4-(2-hydroxyethyl)morpholine, is a versatile organic compound that holds significant importance in various scientific and industrial sectors.^[1] Its unique molecular structure, which combines a morpholine ring with a hydroxyethyl side chain, imparts a range of desirable physicochemical properties.^[2] These properties make it an invaluable intermediate in organic synthesis, particularly in the development of active pharmaceutical ingredients (APIs).^{[2][3]} This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and applications of **Morpholinoethanol**, with a focus on its relevance to researchers and professionals in drug development.

Chemical Identity and Structure

Morpholinoethanol is a tertiary amino compound and a primary alcohol.^[4] The presence of both the morpholine moiety and a hydroxyl group allows for a variety of chemical reactions, making it a versatile building block in synthesis.^[2]



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